



Protocol for Assessing Skin Barrier Function After Topical Diprosalic® Application

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Diprosalic	
Cat. No.:	B1217809	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Application Note

Introduction

Diprosalic® is a widely used topical formulation combining betamethasone dipropionate, a potent corticosteroid, and salicylic acid, a keratolytic agent.[1][2][3][4] This combination is effective for treating hyperkeratotic and dry dermatoses that are responsive to corticosteroids. [1] Betamethasone dipropionate exerts anti-inflammatory, antipruritic, and vasoconstrictive effects, while salicylic acid facilitates the removal of the outer layer of scaled skin, enhancing the penetration of the corticosteroid.[2][4][5]

Despite its therapeutic benefits, the active components of **Diprosalic**® can significantly impact the skin's barrier function. Topical corticosteroids, including betamethasone dipropionate, can alter epidermal structure and function, potentially leading to skin atrophy and impaired barrier integrity with prolonged use.[6][7][8] Salicylic acid, through its keratolytic action, directly modifies the stratum corneum, which is the cornerstone of the skin barrier.[9][10] Consequently, a thorough evaluation of skin barrier function following the application of **Diprosalic**® is essential for a comprehensive understanding of its safety and efficacy profile.

This document provides detailed protocols for the non-invasive assessment of key skin barrier function parameters: Transepidermal Water Loss (TEWL), Stratum Corneum (SC) Hydration, and Skin Surface pH.



Key Biophysical Parameters

- Transepidermal Water Loss (TEWL): TEWL is a fundamental parameter for assessing the
 integrity of the skin barrier. It quantifies the amount of water that passively evaporates from
 the skin surface.[11] An elevated TEWL value is indicative of a compromised barrier, which
 can lead to increased susceptibility to irritants and allergens.[11][12]
- Stratum Corneum (SC) Hydration: The hydration level of the stratum corneum is critical for maintaining the skin's pliability and the proper functioning of enzymes involved in desquamation.[13][14] Alterations in SC hydration can result in dryness, scaling, and a weakened barrier.
- Skin Surface pH: The surface of healthy skin is naturally acidic, with a pH typically ranging from 4.8 to 6.0.[15] This "acid mantle" is crucial for maintaining resident microflora, barrier homeostasis, and the activity of enzymes essential for lipid synthesis in the epidermis.[16]
 [17]

Experimental Protocols

1. General Pre-Measurement Guidelines

To ensure the accuracy and reproducibility of the measurements, the following conditions should be standardized:

- Acclimatization: Subjects should acclimatize in a room with controlled temperature (20–22°C) and relative humidity (40–60%) for at least 20-30 minutes before measurements are taken.[15][18]
- Test Site Preparation: The test sites on the skin (e.g., volar forearm) should be clearly marked. For at least 24 hours prior to measurement, subjects should avoid washing the test area with soaps or detergents and refrain from applying any skincare products.[15][16]
- Baseline Measurement: All measurements should be taken at baseline (before application of Diprosalic®) and at specified time points post-application.
- 2. Protocol for Transepidermal Water Loss (TEWL) Measurement



- Principle: TEWL is measured using an open-chamber device that determines the water vapor gradient above the skin surface.[11]
- Apparatus: A Tewameter® (e.g., TM 300) or a similar open-chamber device.
- Procedure:
 - Ensure the probe is clean and calibrated according to the manufacturer's instructions.
 - Place the probe perpendicularly on the marked skin test site without applying excessive pressure.
 - Allow the reading to stabilize, which typically takes 30-60 seconds.
 - Record the TEWL value, usually expressed in g/m²/h.
 - Take at least three consecutive measurements at each site and calculate the average.
- 3. Protocol for Stratum Corneum (SC) Hydration Measurement
- Principle: This measurement is based on the electrical capacitance of the skin, which is directly related to its water content.[13][14]
- Apparatus: A Corneometer® (e.g., CM 825) or a similar capacitance-based device.
- Procedure:
 - Calibrate the instrument as per the manufacturer's guidelines.
 - Gently press the probe head onto the skin surface. The measurement is taken automatically and is very rapid.
 - The result is displayed in arbitrary units (A.U.).[14]
 - Perform at least three measurements per test site and record the average value.
- 4. Protocol for Skin Surface pH Measurement



- Principle: A flat glass electrode connected to a pH meter is used to measure the pH of the skin surface.[17][19]
- Apparatus: A skin-specific pH meter with a planar glass electrode.
- Procedure:
 - Calibrate the pH electrode using standard buffer solutions.
 - Moisten the skin surface or the electrode with a standardized, small volume (e.g., 20 μl) of deionized water.[15][19]
 - Place the flat electrode on the moistened skin with gentle pressure to ensure good contact.[15]
 - Record the pH value once the reading has stabilized.
 - Clean the electrode after each measurement.
 - Take multiple readings at each site and calculate the mean.

Data Presentation

Quantitative data from the skin barrier function assessments should be summarized in a clear and structured table to facilitate comparison between baseline and post-application time points.

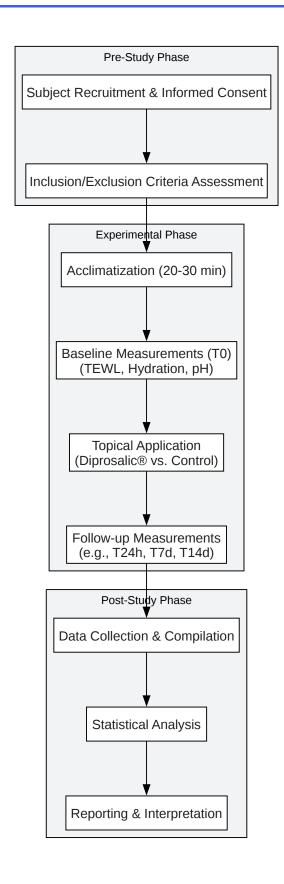
Table 1: Summary of Skin Barrier Function Parameters



Time Point	Treatment Group	TEWL (g/m²/h) (Mean ± SD)	SC Hydration (A.U.) (Mean ± SD)	Skin Surface pH (Mean ± SD)
Baseline (T0)	Untreated Control			
Diprosalic®	_			
24 Hours (T24)	Untreated Control			
Diprosalic®		-		
7 Days (T7)	Untreated Control			
Diprosalic®		-		
14 Days (T14)	Untreated Control	_		
Diprosalic®		-		

Visualizations

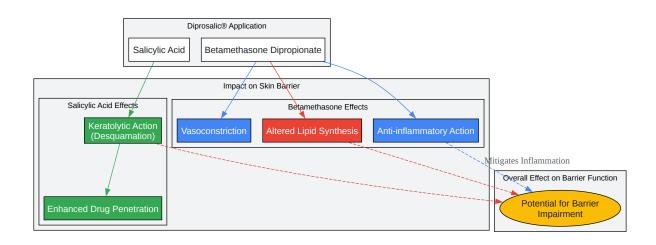




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Caption: Experimental workflow for assessing skin barrier function.





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Caption: Signaling pathways of **Diprosalic®** on the skin barrier.

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- To cite this document: BenchChem. [Protocol for Assessing Skin Barrier Function After Topical Diprosalic® Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217809#protocol-for-assessing-skin-barrier-function-after-topical-diprosalic-application]

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